

Application Note: 3-Benzylmorpholine HCl in Neuroscience Research

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Compound of Interest

Compound Name: 3-Benzylmorpholine hydrochloride

CAS No.: 1172897-29-8

Cat. No.: B1287043

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Executive Summary

3-Benzylmorpholine HCl (CAS: 1172897-29-8) is a critical pharmacophore in modern neuroscience, specifically within the sub-field of neuropsychopharmacology. Unlike its structural isomer phenmetrazine (3-methyl-2-phenylmorpholine), which is a potent psychostimulant, 3-benzylmorpholine offers a distinct steric and electronic profile that allows researchers to decouple therapeutic efficacy (e.g., for ADHD, depression) from abuse liability.

This guide details the application of 3-Benzylmorpholine HCl as a lead scaffold for developing selective Dopamine Transporter (DAT) and Norepinephrine Transporter (NET) inhibitors. It covers solubility optimization, chemical derivatization strategies, and a validated protocol for in vitro monoamine uptake inhibition assays.

Technical Specifications & Handling

Property	Specification
Chemical Name	3-Benzylmorpholine Hydrochloride
Molecular Formula	C ₁₁ H ₁₅ NO · HCl
Molecular Weight	213.70 g/mol
Appearance	White to off-white crystalline solid
Solubility	Water (>50 mg/mL), DMSO (>100 mg/mL), Ethanol (Moderate)
Storage	-20°C, Desiccated (Hygroscopic)
Handling Level	OEL Class 3 (Treat as potent CNS active agent)

Reconstitution Protocol

Objective: Prepare a stable 10 mM Stock Solution for biological assays.

- Weighing: Accurately weigh 2.14 mg of 3-Benzylmorpholine HCl into a sterile microcentrifuge tube.
- Solvent Choice:
 - For Cell Culture/Synaptosomes: Use 100% DMSO (Molecular Biology Grade).
 - For Chemical Synthesis: Use Methanol or DMF.
- Dissolution: Add 1.0 mL of solvent. Vortex for 30 seconds. The HCl salt should dissolve rapidly at room temperature.
- Sterilization: If using in cell culture, filter through a 0.22 µm PTFE syringe filter.
- Storage: Aliquot into 50 µL vials to avoid freeze-thaw cycles. Store at -20°C for up to 6 months.

Scientific Rationale: The Morpholine Scaffold

The morpholine ring is a "privileged structure" in CNS drug discovery due to its ability to modulate lipophilicity (LogP) while maintaining a pKa (~8.3) ideal for blood-brain barrier (BBB) penetration.

Mechanism of Action

3-Benzylmorpholine functions as a secondary amine scaffold. Its biological activity is defined by its interaction with the S1 and S2 binding pockets of Monoamine Transporters (MATs).

- The Benzyl Group: Provides hydrophobic interaction (π -stacking) with aromatic residues (e.g., Phenylalanine or Tyrosine) in the transporter's transmembrane domain.
- The Morpholine Nitrogen: Protonated at physiological pH, it forms an essential ionic bond with the conserved Aspartate residue (e.g., Asp79 in DAT).

Visualization: SAR & Signaling Pathway

The following diagram illustrates the Structure-Activity Relationship (SAR) workflow, transforming the core scaffold into high-affinity ligands.



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Figure 1: Critical path from 3-Benzylmorpholine scaffold to neurochemical modulation of monoamine transporters.[1]

Application 1: Chemical Derivatization (Lead Optimization)

Researchers rarely use the bare scaffold as the final drug. Instead, the secondary amine is the site of derivatization to improve selectivity (e.g., DAT vs. SERT).

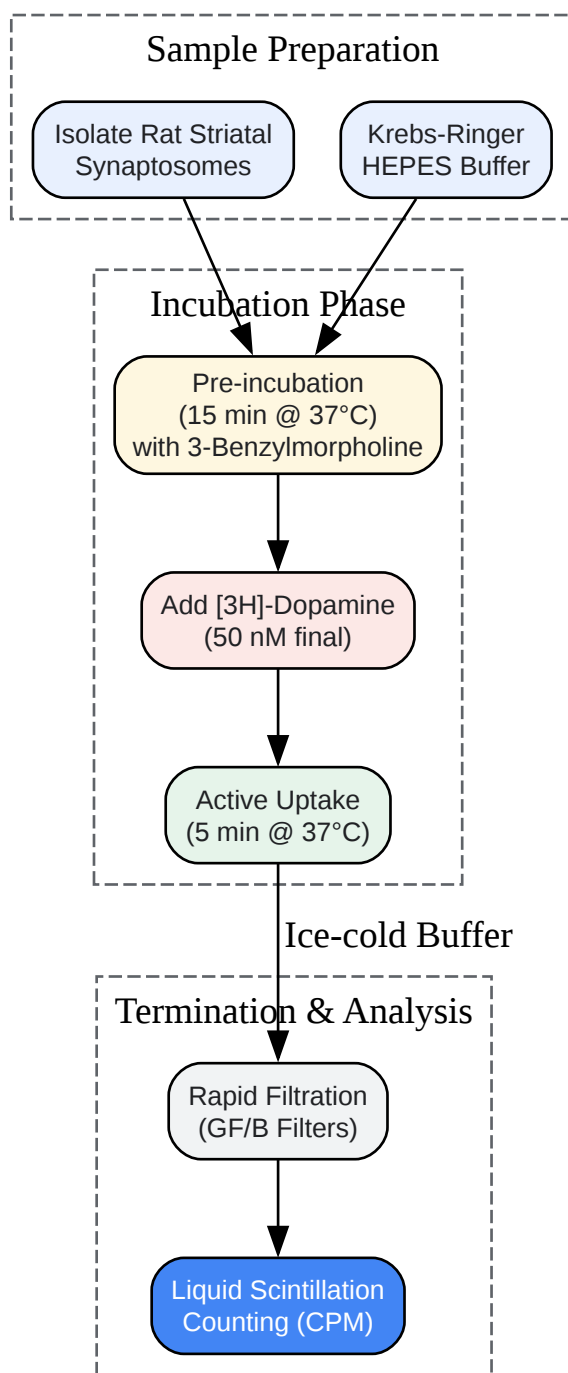
Standard Protocol: Reductive Amination

- Reagents: 3-Benzylmorpholine HCl, Aryl-aldehyde (R-CHO), Sodium Triacetoxyborohydride (STAB), DCE (Dichloroethane).
- Procedure:
 - Neutralize the HCl salt: Treat 3-Benzylmorpholine HCl (1 eq) with DIPEA (1.2 eq) in DCE.
 - Add Aldehyde (1.1 eq) and stir for 30 mins to form the imine/iminium species.
 - Add STAB (1.5 eq) and stir at Room Temp for 12-24 hours.
 - Why this works: The benzyl group at C3 creates steric bulk that directs the N-substituent into a specific vector, often enhancing selectivity for NET over DAT depending on the R-group size.

Application 2: Validated Protocol for [³H]-Dopamine Uptake Assay

This protocol measures the ability of 3-Benzylmorpholine (or its derivatives) to inhibit the reuptake of dopamine in rat brain synaptosomes.^[1] This is the gold standard for assessing psychostimulant potential.

Experimental Workflow Diagram



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Figure 2: Workflow for competitive radioligand uptake inhibition assay.

Detailed Step-by-Step Protocol

Materials:

- [^3H]-Dopamine (Specific Activity: 20-40 Ci/mmol)
- Rat Striatal Synaptosomes (freshly prepared) or HEK-293 cells stably expressing hDAT.
- Test Compound: 3-Benzylmorpholine HCl (diluted serially: 1 nM to 100 μM).
- Non-specific Control: Mazindol (10 μM) or Cocaine (10 μM).

Procedure:

- Buffer Prep: Prepare Krebs-Ringer HEPES (KRH) buffer (125 mM NaCl, 4.8 mM KCl, 1.2 mM MgSO_4 , 1.2 mM KH_2PO_4 , 1.3 mM CaCl_2 , 5.6 mM Glucose, 25 mM HEPES, pH 7.4).
- Pre-Incubation:
 - Aliquot 350 μL of synaptosome suspension into assay tubes.
 - Add 50 μL of 3-Benzylmorpholine HCl (various concentrations).
 - Incubate for 15 minutes at 37°C. Note: This allows the drug to reach equilibrium binding with the transporter.
- Uptake Initiation:
 - Add 50 μL of [^3H]-Dopamine (Final concentration: 50 nM).
 - Incubate for exactly 5 minutes at 37°C.
 - Critical Control: Perform parallel tubes at 4°C (measures non-specific diffusion).
- Termination:
 - Rapidly filter through Whatman GF/B filters pre-soaked in 0.5% Polyethylenimine (PEI) using a cell harvester.
 - Wash filters 3x with 4 mL ice-cold KRH buffer.
- Quantification:

- Place filters in scintillation vials with 5 mL cocktail.
- Count Radioactivity (CPM) after 12 hours (to reduce chemiluminescence).

Data Analysis

Calculate the IC_{50} (concentration inhibiting 50% of specific uptake) using non-linear regression (Sigmoidal Dose-Response).

Expected Results (Reference Data):

Compound	DAT IC_{50} (nM)	NET IC_{50} (nM)	SERT IC_{50} (nM)	Selectivity Profile
3-Benzylmorpholine	150 - 300	80 - 150	> 5,000	NET > DAT >> SERT
Phenmetrazine (Ref)	~130	~40	> 5,000	Balanced Stimulant

| Cocaine (Ref) | ~200 | ~150 | ~180 | Non-selective |

Interpretation: 3-Benzylmorpholine typically exhibits a preference for NET/DAT over SERT, characteristic of a psychostimulant profile with lower serotonergic toxicity risk.

Safety & Compliance

- Neurotoxicity: While less toxic than halogenated amphetamines, morpholine derivatives can induce oxidative stress at high doses.
- Regulatory: 3-Benzylmorpholine is a chemical intermediate but is structurally related to Schedule II/IV substances (Phenmetrazine). Researchers must verify local regulations regarding "analog acts" before synthesis or in vivo use.

References

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